

Technical Support Center: (R)-3-(2-Amino-2-oxoethyl)-5-methylhexanoic acid

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Compound of Interest

Compound Name: (R)-3-(2-Amino-2-oxoethyl)-5-methylhexanoic acid

Cat. No.: B130333

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **(R)-3-(2-Amino-2-oxoethyl)-5-methylhexanoic acid** (CAS No: 181289-33-8). This compound is a key intermediate in the synthesis of Pregabalin.^{[1][2]}

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **(R)-3-(2-Amino-2-oxoethyl)-5-methylhexanoic acid**?

A1: For long-term storage, it is recommended to store the compound in a refrigerator at 2-8°C.^{[3][4]} For shorter periods, storage at room temperature in a dry, well-sealed container is also acceptable.^{[5][6]}

Q2: What are the known synonyms for **(R)-3-(2-Amino-2-oxoethyl)-5-methylhexanoic acid**?

A2: This compound is also known by several other names, including:

- (R)-(-)-3-(Carbamoylmethyl)-5-methylhexanoic Acid^{[3][7]}
- (3R)-3-(2-Amino-2-oxoethyl)-5-methylhexanoic Acid^{[2][3][8]}
- Isobutylglutaramonamide (R-Isomer)^{[3][9]}

- Pregabalin Carbamoyl Impurity[7]

Q3: What are the primary stability concerns for this compound?

A3: While specific stability data for this intermediate is limited, based on the known degradation pathways of the structurally related molecule Pregabalin, the primary stability concerns are hydrolysis and lactamization (intramolecular cyclization). These degradation pathways can be influenced by pH, temperature, and the presence of moisture. The main degradation pathway for Pregabalin is lactamization.[10]

Q4: How can I monitor the stability of my sample?

A4: The stability of **(R)-3-(2-Amino-2-oxoethyl)-5-methylhexanoic acid** can be monitored using a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC). A validated HPLC method can separate the intact compound from its potential degradation products, allowing for accurate quantification over time.[11]

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Loss of Purity / Appearance of New Peaks in HPLC	Chemical degradation due to improper storage or handling.	1. Verify storage conditions (temperature and humidity). 2. Perform forced degradation studies (see Experimental Protocols) to identify potential degradants. 3. Re-purify the material if necessary.
Inconsistent Experimental Results	Degradation of the compound in solution during the experiment.	1. Prepare solutions fresh before use. 2. Investigate the stability of the compound in the specific experimental buffer and at the working temperature. The stability of solutions of the related compound, Pregabalin, has been shown to be concentration and solvent dependent. [12] 3. Consider using a co-solvent or adjusting the pH to improve stability if degradation is observed.
Poor Solubility	The compound may have limited solubility in certain solvents.	1. The solubility of the related compound, Pregabalin, is pH-dependent, ranging from 47 mg/mL at pH 10.1 to 107 mg/mL at pH 3.7. [10] 2. Experiment with different pH values for aqueous solutions. 3. Consider the use of co-solvents such as methanol or acetonitrile.

Experimental Protocols

Forced Degradation Study Protocol

This protocol is adapted from studies on Pregabalin and can be used to investigate the stability of **(R)-3-(2-Amino-2-oxoethyl)-5-methylhexanoic acid** under various stress conditions.^[11]^[13]^[14]

Objective: To identify potential degradation products and pathways.

Methodology:

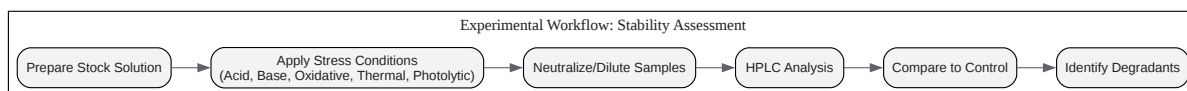
- Preparation of Stock Solution: Prepare a stock solution of the compound in a suitable solvent (e.g., a mixture of acetonitrile and water) at a concentration of approximately 1 mg/mL.^[13]
- Stress Conditions:
 - Acid Hydrolysis: Mix the stock solution with an equal volume of 5 M HCl and keep at room temperature or elevated temperature (e.g., 60°C) for a specified period (e.g., 24 hours).^[13]
 - Base Hydrolysis: Mix the stock solution with an equal volume of 5 M NaOH and keep at room temperature or elevated temperature for a specified period.^[13]
 - Oxidative Degradation: Mix the stock solution with an equal volume of 30% H₂O₂ and keep at room temperature for a specified period.^[13]
 - Thermal Degradation: Keep the solid compound or a solution at an elevated temperature (e.g., 80°C) for a specified period.
 - Photolytic Degradation: Expose a solution of the compound to UV light (e.g., 254 nm) for a specified period.
- Sample Analysis: After the stress period, neutralize the acidic and basic samples. Dilute all samples to a suitable concentration and analyze by a validated HPLC method.
- Data Analysis: Compare the chromatograms of the stressed samples with that of an unstressed control sample to identify and quantify any degradation products.

Summary of Forced Degradation Conditions for Pregabalin

The following table summarizes conditions from forced degradation studies on Pregabalin, which can serve as a starting point for the intermediate.

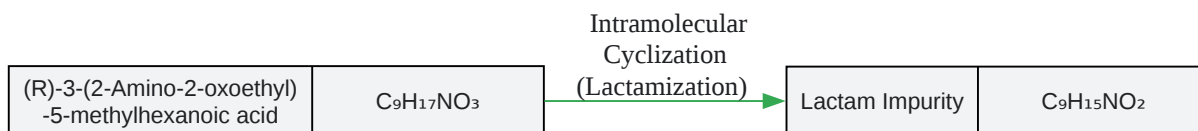
Stress Condition	Reagent	Temperature	Duration	Observed Degradation of Pregabalin
Acid Hydrolysis	0.1N HCl	80°C	24 hours	5.1% degradation to lactam[10]
Base Hydrolysis	0.1N NaOH	80°C	6 hours	18.2% degradation to lactam[10]
Oxidative	30% H ₂ O ₂	Room Temp	-	Significant degradation observed[15]
Thermal	-	-	-	Slight degradation observed[15]
Photolytic	-	-	-	Stable[14][15]

Visualizations



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Caption: General workflow for assessing chemical stability.



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